

Ethenyl(triphenyl)germane CAS number and molecular weight.

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Compound of Interest

Compound Name: Ethenyl(triphenyl)germane

Cat. No.: B15398638

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Ethenyl(triphenyl)germane: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethenyl(triphenyl)germane, also known as triphenyl(vinyl)germane, is an organogermanium compound with the chemical formula $C_{20}H_{18}Ge$. Organogermanium compounds, which feature a carbon-germanium bond, have garnered interest in various scientific fields, including organic synthesis and medicinal chemistry.^[1] While the chemistry of organogermanium compounds is less explored than that of their silicon and tin counterparts, primarily due to the higher cost of germanium, they exhibit unique reactivity that positions them between organosilicon and organotin compounds in terms of nucleophilicity.^[1] This technical guide provides a summary of the known properties, potential synthetic routes, and the broader context of organogermanium compounds in research and development.

Core Data

A summary of the fundamental properties of **Ethenyl(triphenyl)germane** is presented below. It is important to note that while basic identification information is available, extensive experimental data for this specific compound is not widely published.

Property	Value	Reference
CAS Number	4049-97-2	N/A
Molecular Formula	C ₂₀ H ₁₈ Ge	N/A
Molecular Weight	331.0 g/mol	N/A

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Ethenyl(triphenyl)germane** are not readily available in the public domain. However, based on the synthesis of analogous vinylgermane and triphenylgermane compounds, several general synthetic strategies can be proposed.

Grignard Reaction

A common method for the formation of carbon-germanium bonds is the reaction of a germanium halide with a Grignard reagent.^[1] In this case, the synthesis could likely be achieved by reacting triphenylgermanium halide (e.g., triphenylgermanium bromide) with vinylmagnesium bromide.

Generalized Protocol:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), magnesium turnings are suspended in anhydrous tetrahydrofuran (THF). A solution of vinyl bromide in anhydrous THF is added dropwise to initiate the formation of vinylmagnesium bromide.
- **Reaction with Germanium Halide:** Once the Grignard reagent formation is complete, a solution of triphenylgermanium bromide in anhydrous THF is added dropwise to the reaction mixture at a controlled temperature (e.g., 0 °C).
- **Quenching and Work-up:** After the reaction is complete (monitored by techniques such as TLC or GC-MS), the reaction is carefully quenched with a saturated aqueous solution of ammonium chloride.

- **Extraction and Purification:** The aqueous layer is extracted with an organic solvent (e.g., diethyl ether or ethyl acetate). The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., magnesium sulfate or sodium sulfate), filtered, and the solvent is removed under reduced pressure. The crude product can then be purified by column chromatography or recrystallization.

Stille Cross-Coupling Reaction

The Stille cross-coupling reaction is a versatile method for the formation of carbon-carbon bonds and can be adapted for the synthesis of vinylgermanes. This would involve the reaction of an organostannane with a germanium halide, catalyzed by a palladium complex. For the synthesis of **Ethenyl(triphenyl)germane**, this could involve the reaction of triphenylgermanium halide with a vinylstannane reagent.^[2]

Generalized Protocol:

- **Reaction Setup:** In a reaction vessel, triphenylgermanium halide, vinyltributyltin, a palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0)), and a suitable solvent (e.g., toluene or THF) are combined under an inert atmosphere.
- **Reaction Conditions:** The reaction mixture is heated to a temperature appropriate for the specific catalyst and substrates, typically ranging from 80 to 110 °C. The progress of the reaction is monitored by a suitable analytical technique.
- **Work-up and Purification:** Upon completion, the reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is then subjected to purification, often involving column chromatography to separate the desired product from the tin byproducts and catalyst residues.

Potential Applications in Organic Synthesis

While specific applications for **Ethenyl(triphenyl)germane** are not extensively documented, vinylgermanes, in general, are useful intermediates in organic synthesis. They can participate in various cross-coupling reactions to form new carbon-carbon and carbon-heteroatom bonds. The reactivity of the vinyl group allows for further functionalization, making these compounds potential building blocks for more complex molecules.

Biological Activity and Drug Development Context

There is currently no available information on the biological activity or signaling pathways associated with **Ethenyl(triphenyl)germane**. However, the broader class of organogermanium compounds has been investigated for potential therapeutic applications.[3][4][5][6][7]

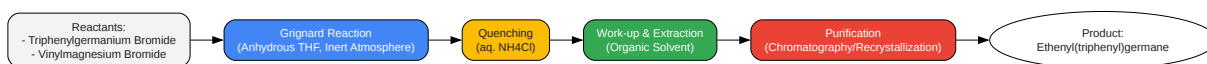
Several organogermanium compounds have been synthesized and evaluated for their biological activities, with some exhibiting antitumor, immune-stimulating, and antiviral properties.[3][8][9] For instance, 2-carboxyethylgermanium sesquioxide (Ge-132) has been studied for its immunomodulatory and antitumor effects, which are thought to be mediated through the stimulation of T-cells and the activation of macrophages.[8] Another compound, spirogermanium, was one of the first organogermanium compounds to enter clinical trials as an anticancer agent.[3]

It is crucial to emphasize that the biological activities of these compounds are highly structure-dependent, and one cannot infer the bioactivity of **Ethenyl(triphenyl)germane** from these examples. The inherent low toxicity of some organogermanium compounds, compared to their inorganic counterparts, has been a driving factor in their exploration for medicinal purposes.[6] Further research would be necessary to determine if **Ethenyl(triphenyl)germane** possesses any interesting biological properties.

Visualizations

Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of **Ethenyl(triphenyl)germane** via a Grignard reaction, as described in the experimental protocols section.



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